

Navigating the Safety Profile of N,N-Dimethylformamide Acetals: A Technical Guide

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Compound of Interest

Compound Name:	<i>N,N-Dimethylformamide dibenzyl acetal</i>
CAS No.:	2016-04-8
Cat. No.:	B1581899

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Senior Application Scientist Note: This guide addresses the safe handling and properties of N,N-Dimethylformamide acetals. A critical finding of our initial literature and database search is the lack of a publicly available, comprehensive Safety Data Sheet (SDS) for **N,N-Dimethylformamide dibenzyl acetal** (CAS 2016-04-8). Chemical safety data is highly specific, and extrapolating from one compound to another, even a related one, can be misleading and unsafe. The benzyl groups in the target molecule will significantly alter its physical, chemical, and toxicological properties compared to its methyl or isopropyl analogs.

Therefore, this document will proceed by providing a detailed safety analysis of the well-documented and structurally related compound, N,N-Dimethylformamide dimethyl acetal (DMF-DMA, CAS 4637-24-5). This information should be considered a preliminary, informational guide for researchers anticipating work with similar structures. It is not a substitute for a substance-specific SDS for **N,N-Dimethylformamide dibenzyl acetal**. All researchers, scientists, and drug development professionals must obtain the official SDS from their chemical supplier before any handling or use of **N,N-Dimethylformamide dibenzyl acetal** and conduct a thorough, substance-specific risk assessment.

Part 1: Hazard Identification and GHS Classification of N,N-Dimethylformamide Dimethyl Acetal (DMF-DMA)

N,N-Dimethylformamide dimethyl acetal (DMF-DMA) is classified as a hazardous substance under the Globally Harmonized System (GHS). Its primary dangers stem from its flammability and its potential to cause significant harm to human health upon exposure.

The GHS classification indicates that DMF-DMA is a highly flammable liquid and vapor.^{[1][2][3]} Vapors are heavier than air and can travel along the ground to distant ignition sources, creating a flashback hazard.^{[1][4]}

From a health perspective, DMF-DMA poses several risks:

- **Acute Toxicity:** It is harmful if inhaled.^{[1][2][3]} Inhalation may lead to symptoms such as headaches, dizziness, nausea, and respiratory irritation.^{[3][5]}
- **Eye Damage:** The compound is classified as causing serious eye damage.^{[1][2]} Contact can lead to irreversible effects, including the risk of blindness.^{[1][5]}
- **Skin Sensitization:** It may cause an allergic skin reaction upon contact.^{[1][2]} Repeated or prolonged exposure can lead to sensitization in susceptible individuals.^[5]
- **Skin Irritation:** While some sources indicate it is not a primary skin irritant, others classify it as causing skin irritation.^[3] Pruritus (itching) and localized redness are possible symptoms.^[1]

The following pictograms are mandated for the labeling of DMF-DMA:

Pictogram	Hazard Class
Flame (GHS02)	Flammable Liquids
Corrosion (GHS05)	Serious Eye Damage
Exclamation Mark (GHS07)	Acute Toxicity (Inhalation), Skin Sensitization, Skin Irritation

Hazard Statements:

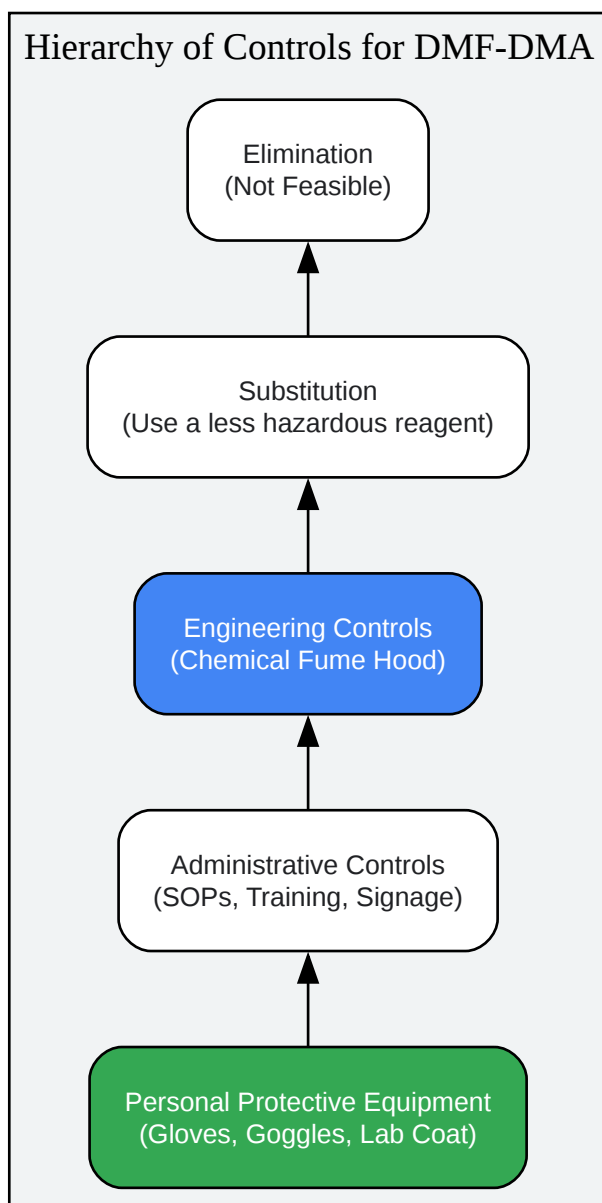
- H225: Highly flammable liquid and vapour.[1][2][3]
- H332: Harmful if inhaled.[1][2][3]
- H318: Causes serious eye damage.[1][2]
- H317: May cause an allergic skin reaction.[1][2]
- H315: Causes skin irritation.[3]
- H335: May cause respiratory irritation.[3]

Part 2: Exposure Control and Personal Protective Equipment (PPE)

A multi-layered approach, beginning with engineering controls, is essential to minimize exposure to DMF-DMA. The causality is clear: preventing vapor release and aerosol formation is the most effective way to mitigate the inhalation and contact hazards.

Hierarchy of Controls

This diagram illustrates the preferred order of control measures, from most to least effective.



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Figure 1. Hierarchy of controls for managing exposure.

Engineering Controls: All work with DMF-DMA must be conducted in a certified chemical fume hood to control vapor inhalation.[5] The ventilation system should be explosion-proof.[2] An eyewash station and safety shower must be readily accessible in the immediate work area.[6]

Personal Protective Equipment (PPE):

- **Eye and Face Protection:** Chemical safety goggles are mandatory.[4] Given the severe eye hazard, a face shield should be worn in addition to goggles, especially when handling larger quantities or during operations with a splash risk.[4]
- **Hand Protection:** Wear chemically resistant gloves, such as nitrile or butyl rubber.[3] Gloves must be inspected before use and disposed of properly after handling the material.[3]
- **Skin and Body Protection:** A flame-retardant lab coat is required.[3] When handling larger volumes, additional chemical-resistant aprons and footwear may be necessary. All footwear should be anti-static.[3]

Part 3: Handling, Storage, and Emergency

Procedures

Safe Handling Protocol

- **Preparation:** Before starting, ensure the chemical fume hood is functioning correctly and all required PPE is donned. Confirm the location of the nearest fire extinguisher, safety shower, and eyewash station.
- **Grounding:** To prevent ignition from static electricity, all metal containers and transfer equipment must be grounded and bonded.[2][5]
- **Dispensing:** Use only non-sparking tools for all operations.[2][5] Handle and open containers with care, avoiding any actions that could generate aerosols or mists.[1]
- **Work Practices:** Do not eat, drink, or smoke in the laboratory.[4] Avoid breathing vapors and prevent contact with skin and eyes.[1][5] Wash hands thoroughly after handling.[3]
- **End of Use:** Keep the container tightly closed when not in use.[2]

Storage Requirements

Proper storage is crucial for maintaining the stability of DMF-DMA and preventing accidents.

- **Conditions:** Store in a cool, dry, and well-ventilated area.[4] The storage location should be a designated flame-proof area.[4]

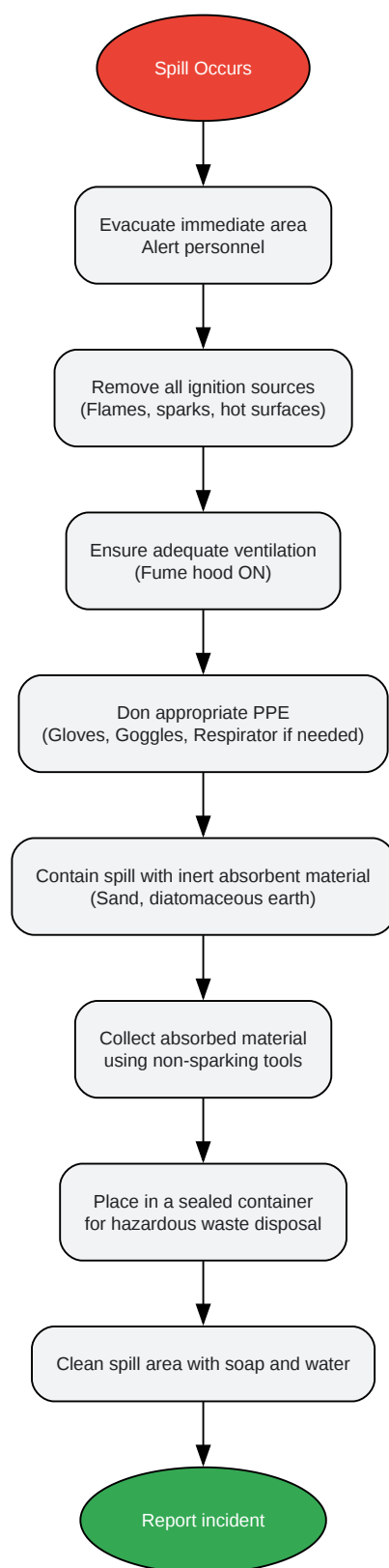
- Containers: Keep containers tightly sealed to prevent moisture contact and vapor escape.[2]
- Incompatibilities: Store away from ignition sources, heat, sparks, and open flames.[1] It is incompatible with strong oxidizing agents and acids.[5]

Emergency Procedures

First-Aid Measures:

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[2] Call a poison center or doctor if you feel unwell.[2]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[4] Remove contact lenses if present and easy to do.[4] Seek immediate medical attention from an ophthalmologist.[4]
- Skin Contact: Remove all contaminated clothing immediately. Wash the affected skin area with plenty of soap and water.[4] If skin irritation or a rash occurs, get medical advice.[2]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[4]

Spill Response Workflow:



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Figure 2. Decision workflow for managing a DMF-DMA spill.

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical powder, alcohol-resistant foam, or carbon dioxide (CO₂).^[4]
- Unsuitable Media: Do not use a direct water jet, as it may spread the flammable liquid.^[4]
- Specific Hazards: Vapors can form explosive mixtures with air.^[1] Hazardous combustion products include nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).^{[1][4]}
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective chemical-resistant clothing.^{[1][4]}

Part 4: Physical, Chemical, and Toxicological Properties

This section summarizes the key data points for N,N-Dimethylformamide dimethyl acetal (DMF-DMA).

Physical and Chemical Properties

Property	Value	Source
CAS Number	4637-24-5	^{[1][4][5]}
Molecular Formula	C ₅ H ₁₃ NO ₂	^[4]
Appearance	Colorless liquid	^[3]
Boiling Point	102-103 °C	^[3]
Flash Point	7 °C (44.6 °F)	^[3]
Density	0.896 g/cm ³ at 20 °C	^[3]
Solubility	Reacts with water	^[5]

Toxicological Data

Endpoint	Value	Species	Source
Acute Toxicity (Inhalation)	LC50 = 12.16 mg/L (4 h)	Rat	[5]
Skin Corrosion/Irritation	No skin irritation (4 h)	Rabbit	[2]
Serious Eye Damage/Irritation	Irreversible effects on the eye	Rabbit	[2]
Skin Sensitization	Positive (May cause sensitization)	Guinea pig	[2]
Germ Cell Mutagenicity	Negative (Ames test)	E. coli/S. typhimurium	[2]
Carcinogenicity	Not classifiable	N/A	[1][2]
Reproductive Toxicity	Not classifiable	N/A	[1][2]

Note: The toxicological properties have not been fully investigated.[5] This substance should be handled with particular care as other dangerous properties cannot be excluded.[2]

References

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